

UMB-136 (Umbelliferone) Technical Support Center

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Compound of Interest

Compound Name: UMB-136

Cat. No.: B611562

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Disclaimer: The information provided in this technical support center is intended for researchers, scientists, and drug development professionals. "**UMB-136**" is not a standard chemical identifier. Based on our analysis, it is highly probable that users are referring to Umbelliferone (UMB), a naturally occurring coumarin. This guide is based on the properties of Umbelliferone. Always refer to the specific Certificate of Analysis and Safety Data Sheet (SDS) provided with your compound.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **UMB-136** (Umbelliferone)?

A1: To ensure the stability and longevity of your **UMB-136** (Umbelliferone) sample, it is crucial to adhere to the recommended storage conditions. The compound should be stored in a tightly sealed container, protected from light and moisture. For long-term storage, a temperature of +4°C is recommended, which can ensure stability for at least two years after receipt.^[1] Some suppliers also recommend storage at 0-8°C or even -20°C for the powdered form, which can extend the shelf life up to three years.^{[2][3]}

Q2: My **UMB-136** (Umbelliferone) powder has changed color. Is it still usable?

A2: **UMB-136** (Umbelliferone) is typically a white to yellow or tan crystalline powder.^{[2][4]} A significant color change may indicate degradation or contamination. It is advisable to assess the purity of the compound using an appropriate analytical method, such as HPLC, before

proceeding with your experiment. Degradation can occur due to improper storage, exposure to light, high temperatures, or incompatible substances.

Q3: How should I prepare a stock solution of **UMB-136** (Umbelliferone)?

A3: **UMB-136** (Umbelliferone) has limited solubility in water but is soluble in organic solvents.[4] [5] For stock solutions, dimethyl sulfoxide (DMSO) is a common choice, with a solubility of approximately 10 mg/mL.[6] It is also soluble in ethanol and methanol at around 5 mg/mL.[6] To prepare a stock solution, dissolve the compound in the solvent of choice and purge the solution with an inert gas to minimize oxidation.[6] For long-term storage of stock solutions, it is recommended to aliquot and store at -80°C for up to a year, or at -20°C for up to one month to avoid repeated freeze-thaw cycles.[7]

Troubleshooting Guides

Problem: Inconsistent experimental results using **UMB-136** (Umbelliferone).

Possible Cause 1: Compound Degradation

UMB-136 (Umbelliferone) can be unstable under certain experimental conditions. It is known to be chemically and thermally labile.[8] Exposure to high temperatures, such as during reflux, and the presence of certain solvents or pH conditions can lead to the formation of degradation products.[8][9]

Solution:

- **Minimize Heat Exposure:** Avoid prolonged heating of solutions containing **UMB-136**. If heating is necessary, use the lowest effective temperature and shortest possible time.
- **Solvent Selection:** Be aware that solvents like methanol and ethanol can react with Umbelliferone under reflux to form ester derivatives.[8]
- **pH Control:** The fluorescence of Umbelliferone is pH-dependent, which may affect certain assays.[1] Additionally, alkaline conditions can promote the formation of degradation products.[8]

- **Purity Check:** If degradation is suspected, verify the purity of your stock solution and experimental samples using a suitable analytical technique like HPLC-MS.

Problem: Poor solubility of **UMB-136** (Umbelliferone) in my experimental buffer.

Possible Cause 2: Inappropriate Solvent System

UMB-136 (Umbelliferone) is a yellowish-white crystalline solid with slight solubility in hot water but is highly soluble in ethanol.^{[4][5]} Direct dissolution in aqueous buffers may be challenging.

Solution:

- **Use of Co-solvents:** Prepare a concentrated stock solution in an organic solvent like DMSO, ethanol, or methanol, and then dilute it into your aqueous experimental buffer.^[6] Ensure the final concentration of the organic solvent is compatible with your experimental system and does not exceed a level that could cause toxicity or other artifacts.
- **pH Adjustment:** The solubility of phenolic compounds can sometimes be influenced by pH. However, be mindful of the potential for degradation at certain pH values as mentioned above.

Data at a Glance

Storage and Stability of **UMB-136** (Umbelliferone)

Condition	Recommendation	Shelf Life	Citations
Solid Powder (Long-term)	+4°C, protected from light and moisture.	At least 2 years	^[1]
0-8°C	Not specified	^[2]	
-20°C	3 years	^[3]	
Stock Solution in Solvent	-80°C (aliquoted)	1 year	^[7]
-20°C (aliquoted)	1 month	^{[3][7]}	

Solubility of **UMB-136** (Umbelliferone)

Solvent	Solubility	Citations
DMSO	~10 mg/mL	[6]
Ethanol	~5 mg/mL	[6]
Methanol	~5 mg/mL	[6]
Hot Water	Slightly soluble	[4][5]

Experimental Protocols

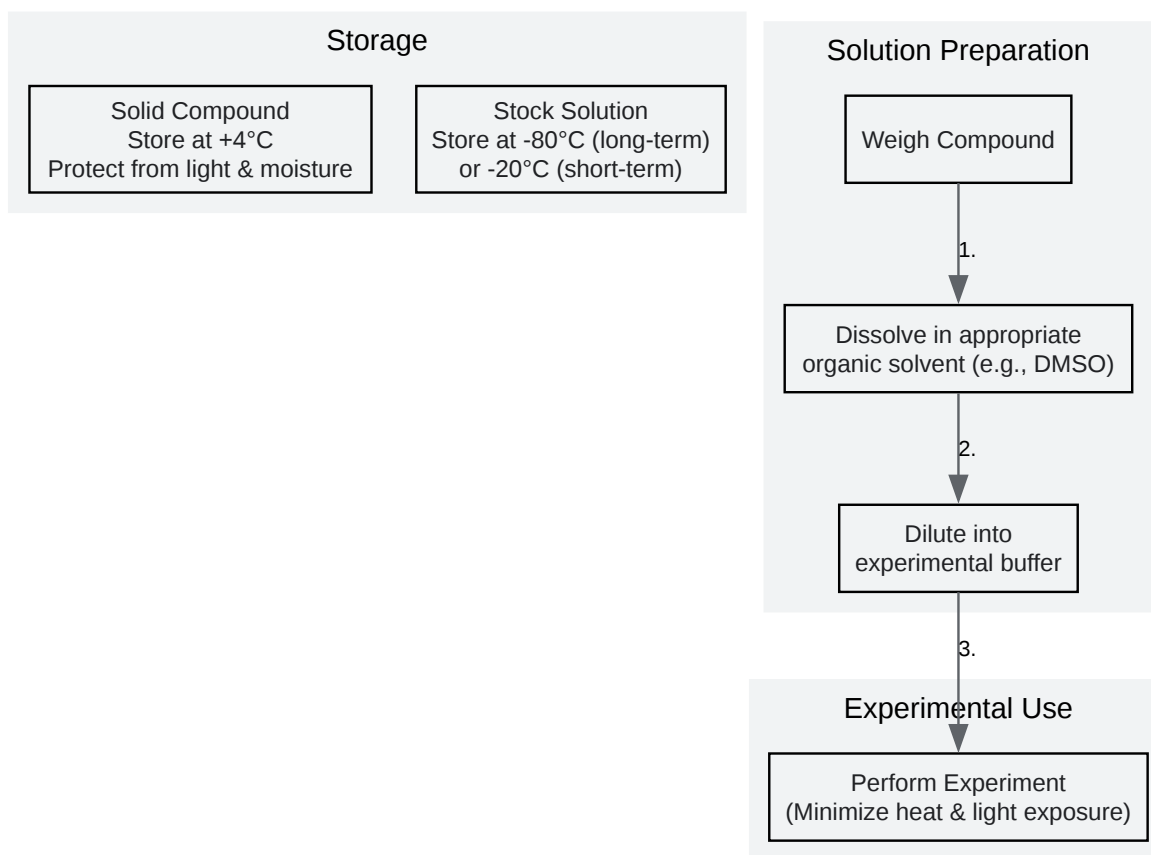
Protocol: Preparation of a 10 mM Stock Solution of **UMB-136** (Umbelliferone) in DMSO

- Materials:
 - UMB-136** (Umbelliferone) powder (Molecular Weight: 162.14 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Vortex mixer
- Procedure:
 - Weigh out 1.62 mg of **UMB-136** (Umbelliferone) powder using a calibrated analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the tube until the powder is completely dissolved.

5. Aliquot the stock solution into smaller volumes in separate sterile tubes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

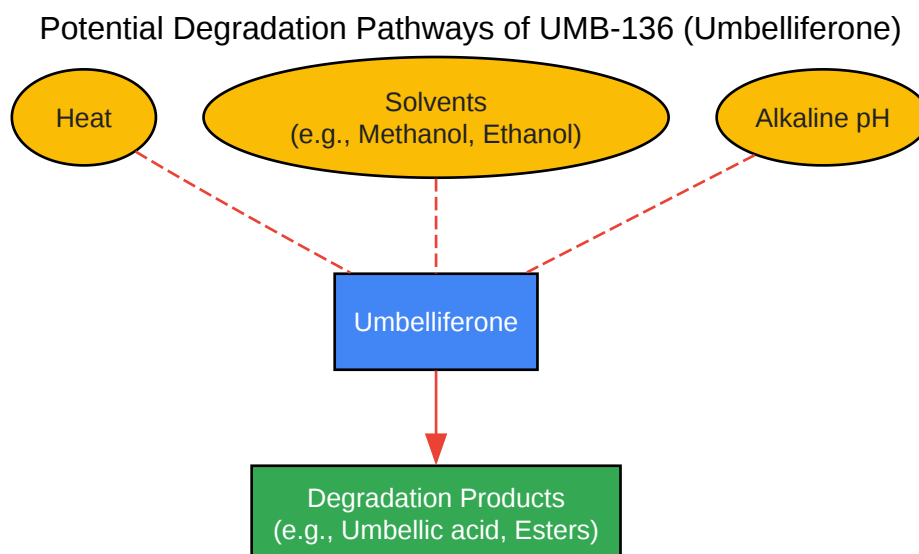
Visual Guides

UMB-136 (Umbelliferone) Handling Workflow



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Caption: A simplified workflow for the proper handling and use of **UMB-136** (Umbelliferone).



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Caption: Factors contributing to the degradation of **UMB-136** (Umbelliferone).

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- To cite this document: BenchChem. [UMB-136 (Umbelliferone) Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611562#umb-136-stability-and-storage-conditions]

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